

Application Notes and Protocols: Plasma-Assisted Synthesis of Propanetriols from Glycerol

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1,1,2-Propanetriol

Cat. No.: B15442449

[Get Quote](#)

A Note on the Synthesis of **1,1,2-Propanetriol**:

Extensive searches of the current scientific and patent literature did not yield specific, verifiable protocols or detailed experimental data for the direct plasma-assisted synthesis of **1,1,2-propanetriol** from glycerol. While some commercial sources may allude to such processes, the underlying peer-reviewed research to support these claims is not publicly available. The plasma-assisted conversion of glycerol primarily leads to products such as synthesis gas, dihydroxyacetone (DHA), 1,2-propanediol, and formic acid.

Therefore, this document provides detailed application notes and protocols for a closely related and well-documented process: the plasma-assisted synthesis of dihydroxyacetone (DHA), a valuable isomer of glycerol. This process is of significant interest to researchers in green chemistry and drug development. The methodologies and data presented herein are based on published research and provide a robust framework for a laboratory-scale synthesis.

Plasma-Assisted Synthesis of Dihydroxyacetone (DHA) from Glycerol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Glycerol, a readily available byproduct of biodiesel production, is a versatile platform chemical for the synthesis of value-added products. Non-thermal plasma, specifically Dielectric Barrier Discharge (DBD), offers an environmentally benign and efficient method for the conversion of glycerol at ambient temperature and pressure.^{[1][2]} This application note details the experimental protocol for the catalyst-free synthesis of dihydroxyacetone (DHA) from an aqueous solution of glycerol using a needle-in-tube DBD plasma reactor. DHA is a key ingredient in sunless tanning products and has potential applications in the pharmaceutical industry.

Experimental Data

The following table summarizes the quantitative data from a representative study on the plasma-assisted synthesis of DHA from glycerol.^{[1][2][3]}

Parameter	Value	Conditions	Reference
Glycerol Conversion	56.9%	60 W input power, 5 mm gap, 0.5 L/min He, 3 h reaction	^{[1][2][3]}
DHA Selectivity	51.6%	60 W input power, 5 mm gap, 0.5 L/min He, 3 h reaction	^{[1][2][3]}
DHA Yield	29.3%	60 W input power, 5 mm gap, 0.5 L/min He, 3 h reaction	^{[1][2][3]}
Optimal Input Power	60 W	5 mm gap, 0.5 L/min He, 0.1 M Glycerol, 1 h reaction	^{[1][2][4]}
Optimal Gap Distance	5 mm	60 W input power, 0.5 L/min He, 0.1 M Glycerol, 1 h reaction	^{[1][2][4]}
Optimal He Flow Rate	0.5 L/min	60 W input power, 5 mm gap, 0.1 M Glycerol, 1 h reaction	^{[1][2][4]}

Experimental Protocols

1. Preparation of Glycerol Solution:

- Prepare a 0.1 M solution of glycerol by dissolving the appropriate amount of high-purity glycerol in deionized (DI) water.
- Ensure the solution is thoroughly mixed before use.

2. Plasma Reactor Setup:

- The experimental setup consists of a needle-in-tube Dielectric Barrier Discharge (DBD) plasma reactor.
- The reactor is comprised of a high-voltage needle electrode and a grounded liquid electrode (the glycerol solution).
- A dielectric barrier (e.g., a quartz tube) is placed between the electrodes to prevent arcing and ensure a stable plasma discharge.
- The needle electrode is connected to a high-voltage AC power supply.
- A carrier gas, typically Helium (He), is introduced into the reactor at a controlled flow rate.

3. Plasma-Assisted Synthesis of DHA:

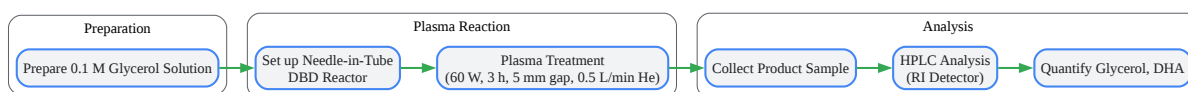
- Place a defined volume of the 0.1 M glycerol solution into the reactor vessel, ensuring the grounded electrode is submerged.
- Set the distance between the tip of the needle electrode and the surface of the glycerol solution (gap distance) to 5 mm.[\[1\]](#)[\[2\]](#)
- Introduce Helium gas into the reactor at a flow rate of 0.5 L/min.[\[1\]](#)[\[2\]](#)
- Apply a high voltage to the needle electrode to generate a plasma discharge. Set the input power to 60 W.[\[1\]](#)[\[2\]](#)
- Continue the plasma treatment for a duration of 3 hours to achieve optimal yield.[\[1\]](#)[\[2\]](#)

- Maintain the reaction at ambient temperature and pressure.
- After the reaction, the plasma is turned off, and the gas flow is stopped. The resulting solution is collected for analysis.

4. Product Analysis:

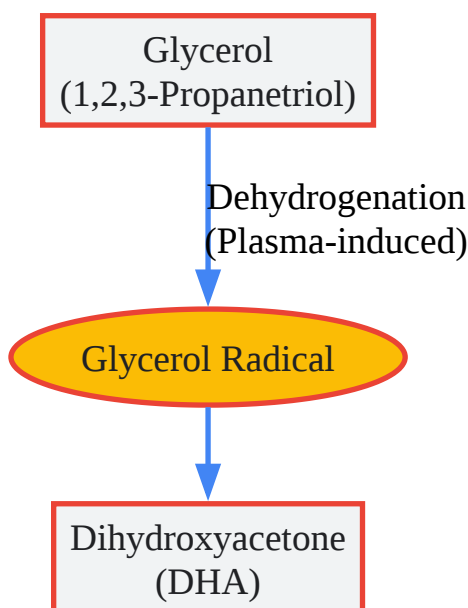
- The concentration of glycerol and the synthesized DHA in the product mixture can be determined using High-Performance Liquid Chromatography (HPLC).
- HPLC Conditions:
 - Column: A suitable column for the separation of sugars and organic acids (e.g., an Aminex HPX-87H column).
 - Mobile Phase: A dilute solution of sulfuric acid (e.g., 5 mM H₂SO₄) in water.
 - Flow Rate: A typical flow rate is 0.6 mL/min.
 - Detector: A Refractive Index (RI) detector is commonly used for the quantification of glycerol and DHA.
 - Quantification: The concentrations of glycerol and DHA are determined by comparing the peak areas in the sample chromatogram to those of standard solutions of known concentrations.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the plasma-assisted synthesis of DHA.



[Click to download full resolution via product page](#)

Caption: Proposed reaction pathway for the formation of DHA from glycerol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. escholarship.org [escholarship.org]
- 2. An HPLC Method for the Analysis of Glycerol and Other Glycols in Soap | Semantic Scholar [semanticscholar.org]
- 3. Non-catalytic glycerol dehydrogenation to dihydroxyacetone using needle-in-tube dielectric barrier discharge plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Plasma-Assisted Synthesis of Propanetriols from Glycerol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15442449#plasma-assisted-synthesis-of-1-1-2-propanetriol-from-glycerol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com